

Application Notes and Protocols: Elf18-Induced Oxidative Burst Assay

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The production of reactive oxygen species (ROS), often termed the oxidative burst, is a rapid and early event in plant innate immunity.[1] This response is triggered upon the perception of Microbe-Associated Molecular Patterns (MAMPs) by cell surface pattern recognition receptors (PRRs).[2] **Elf18**, a conserved 18-amino acid peptide from the N-terminus of bacterial Elongation Factor-Tu (EF-Tu), is a potent MAMP that is recognized by the Leucine-Rich Repeat Receptor Kinase (LRR-RK) EF-TU RECEPTOR (EFR) in many plant species, including Arabidopsis thaliana.[3][4] The **Elf18**-induced oxidative burst is a key signaling event that contributes to downstream defense responses and can be quantified to assess the activation of plant immunity.

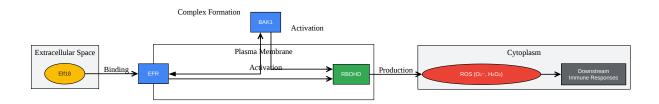
This document provides a detailed protocol for a luminol-based chemiluminescence assay to measure the **Elf18**-induced oxidative burst in plant leaf discs. This assay is a robust and widely used method to quantify the apoplastic ROS production, a hallmark of PAMP-triggered immunity (PTI).[5][6]

Signaling Pathway

The perception of **Elf18** at the cell surface by EFR initiates a signaling cascade that leads to the production of ROS. EFR, upon binding to **Elf18**, rapidly forms a complex with the coreceptor BRI1-ASSOCIATED RECEPTOR KINASE 1 (BAK1).[7] This association is crucial for



the activation of downstream signaling components, including the phosphorylation and activation of the plasma membrane-localized NADPH oxidase, RESPIRATORY BURST OXIDASE HOMOLOG D (RBOHD).[2] Activated RBOHD then catalyzes the production of superoxide (O_2^-) in the apoplast, which is rapidly dismutated to the more stable hydrogen peroxide (H_2O_2) .[2][8] This burst of ROS acts as a secondary messenger to propagate the immune signal and also has direct antimicrobial properties.[2]



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Caption: **Elf18** signaling pathway leading to ROS production.

Experimental Protocols

This protocol is adapted for Arabidopsis thaliana but can be modified for other plant species.

Plant Growth and Preparation

- Plant Growth: Sow Arabidopsis thaliana seeds on soil and grow under short-day conditions (e.g., 10 hours light / 14 hours dark) at approximately 22°C for 4-5 weeks.[2][9]
- Leaf Disc Collection: One day before the assay, use a 4 mm biopsy punch to excise leaf discs from the youngest fully expanded leaves, avoiding the midvein.[2][9]
- Overnight Recovery: Place one leaf disc into each well of a 96-well white luminometer plate containing 100 μL of sterile deionized water.[5][9] The adaxial side of the leaf disc should



face upwards.[9] Cover the plate and leave it at room temperature overnight to allow the leaf tissue to recover from wounding stress.[2]

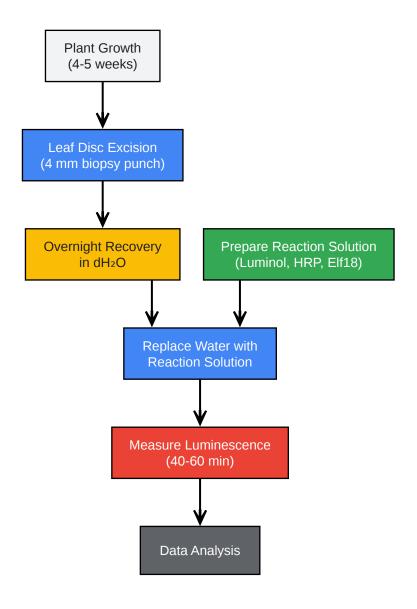
Reagent Preparation

- Luminol Stock Solution (10 mM): Dissolve luminol in DMSO. Store in the dark at -20°C.
- Horseradish Peroxidase (HRP) Stock Solution (1 mg/mL): Dissolve HRP in sterile deionized water. Store at -20°C.
- Elf18 Stock Solution (100 μM): Dissolve synthetic Elf18 peptide in sterile deionized water.
 Store at -20°C.
- · Assay Buffer: Sterile deionized water.

Oxidative Burst Assay

- Prepare Reaction Solution: On the day of the assay, prepare the reaction solution containing 100 μM luminol and 10 μg/mL HRP in sterile deionized water.[2][9] For the elicitor treatment, add **Elf18** to the desired final concentration (e.g., 100 nM).[2] For the negative control, add an equivalent volume of sterile deionized water.
- Initiate the Assay:
 - Carefully remove the water from each well of the 96-well plate containing the leaf discs using a multichannel pipette.[9]
 - Immediately add 100 μL of the appropriate reaction solution (with or without Elf18) to each well.[2][9]
- Luminescence Measurement:
 - Immediately place the plate into a microplate luminometer.
 - Measure luminescence over a period of 40-60 minutes, taking readings at 2-minute intervals with an integration time of 1000 ms.[2][5]
 - The output is measured in Relative Light Units (RLU).[10]





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Caption: Experimental workflow for the **Elf18**-induced oxidative burst assay.

Data Presentation

The data from the oxidative burst assay can be presented as a time-course kinetic curve, plotting RLU versus time. Additionally, the total ROS production can be calculated by integrating the area under the curve.

Table 1: Kinetic Measurement of Elf18-Induced Oxidative Burst



Time (minutes)	RLU (Control)	RLU (100 nM Elf18)
0	50	55
2	52	150
4	48	500
6	55	1200
8	53	2500
10	50	4500
12	49	6000
14	51	7500
16	54	8000
18	52	7000
20	50	5500
25	48	2000
30	47	800
35	45	300
40	46	100

Table 2: Dose-Dependent Total ROS Production Induced by Elf18

 Elf18 Concentration (nM)
 Total RLU (Area Under Curve)

 0 (Control)
 2,050

 1
 15,500

 10
 85,200

 100
 250,600

 1000
 265,300



Troubleshooting and Considerations

- High Background: Ensure complete removal of the recovery water before adding the reaction solution. Wounding from leaf disc excision can cause a minor oxidative burst, which should subside during the overnight recovery.[1]
- Low Signal: Check the activity of HRP and the concentration of luminol and **Elf18**. Ensure the luminometer is set to the appropriate sensitivity.
- Variability: Use leaves of a similar developmental stage and from multiple plants for biological replicates.[10] The size of the leaf discs should be consistent.[10]
- Controls: Always include a negative control (no elicitor) to determine the basal level of ROS production.[10] A positive control, such as another known MAMP like flg22, can also be included.[10]
- Data Interpretation: The magnitude of the oxidative burst can vary between plant species and even between different accessions of the same species. Therefore, it is important to include appropriate controls for comparison. The RLU values are relative and can differ between luminometers.[10]

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